

Application Notes and Protocols for U-99194 Maleate in Behavioral Studies

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Compound of Interest

Compound Name: U-99194 maleate

Cat. No.: B3005408

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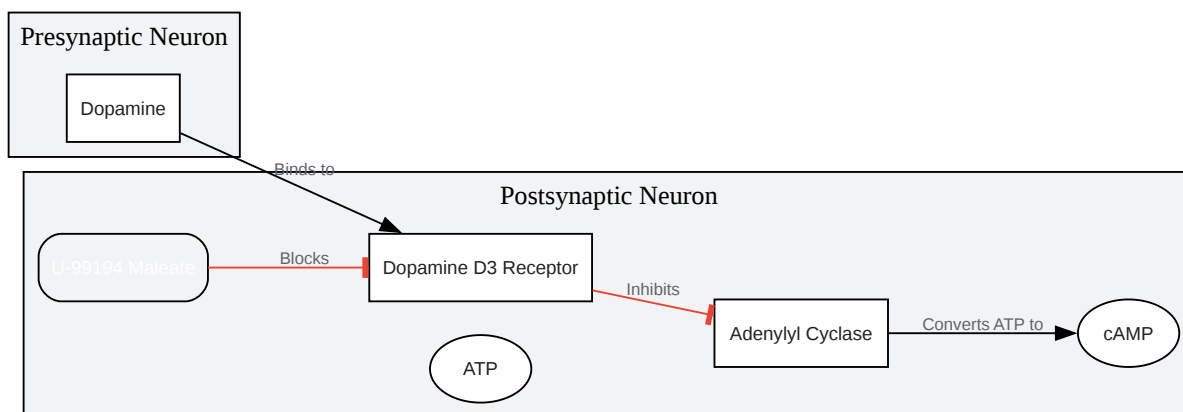
For Researchers, Scientists, and Drug Development Professionals

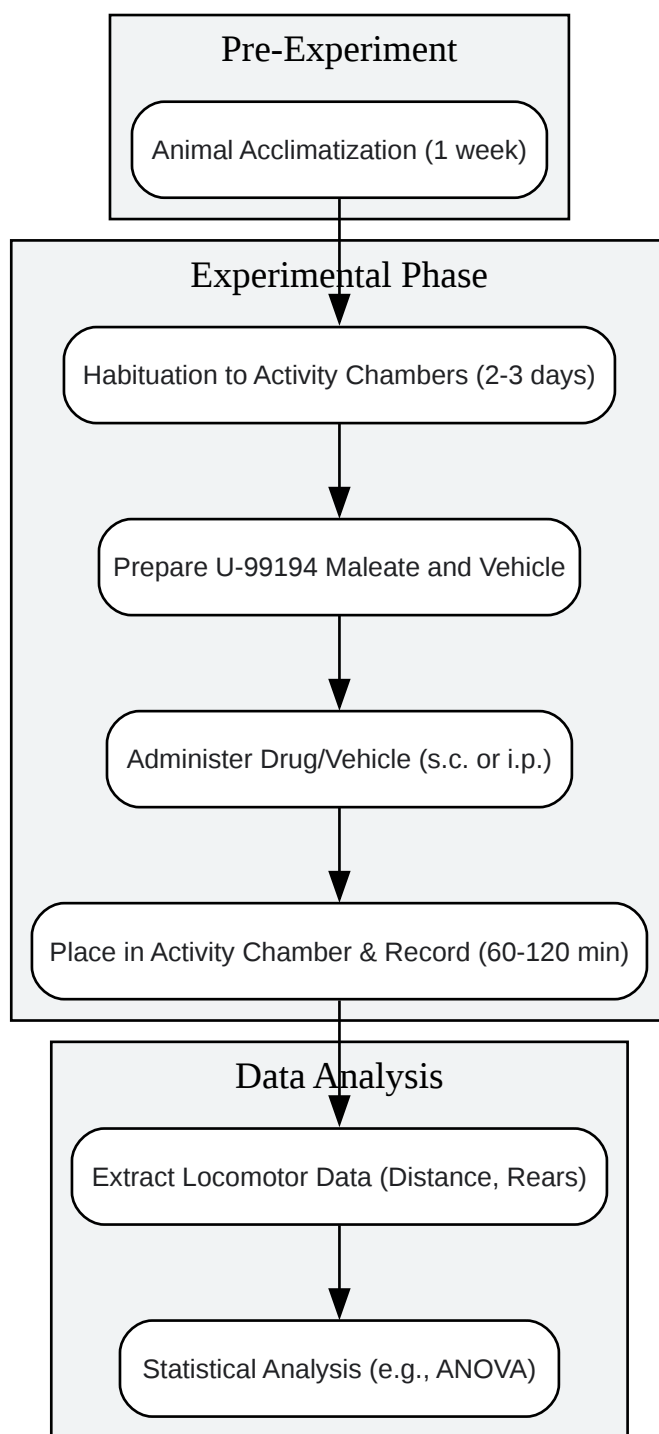
Introduction

U-99194 maleate is a compound recognized for its selective antagonist activity at the dopamine D3 receptor. Due to the localization of D3 receptors in the limbic areas of the brain, **U-99194 maleate** is a valuable pharmacological tool for investigating the role of this receptor subtype in various central nervous system functions and disorders. These application notes provide a comprehensive overview of the administration routes, dosage considerations, and detailed protocols for utilizing **U-99194 maleate** in rodent behavioral studies, particularly focusing on motor activity and emotional behaviors.

Mechanism of Action

U-99194 maleate acts as a putative antagonist of the dopamine D3 receptor. By blocking the binding of dopamine to D3 receptors, it can modulate downstream signaling pathways implicated in the regulation of locomotion, motivation, and emotional expression. The dopamine D3 receptor is a G protein-coupled receptor that, upon activation, typically inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. By antagonizing this receptor, **U-99194 maleate** can prevent this inhibitory effect, thereby influencing neuronal activity in key brain regions such as the nucleus accumbens and other limbic structures.





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